

Application Notes and Protocols for 4-Cyclohexylbutan-1-ol

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Compound of Interest

Compound Name: 4-cyclohexylbutan-1-ol

Cat. No.: B1346702

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **4-cyclohexylbutan-1-ol** (CAS No. 4441-57-0). Adherence to these protocols is crucial to ensure laboratory safety and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

4-Cyclohexylbutan-1-ol is a combustible liquid that requires careful handling to prevent ignition and ensure stability.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	4441-57-0	[2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₂₀ O	[2] [3] [4] [6] [7] [8]
Molecular Weight	156.27 g/mol	[2] [3] [4] [6]
Appearance	Liquid	
Boiling Point	103-104 °C at 4 mmHg	
Density	0.902 g/mL at 25 °C	[9]
Flash Point	109.00 °C (228.2 °F) - closed cup	[9]
Refractive Index	n _{20/D} 1.466	[9]
Storage Class	Combustible liquids	

Health and Safety Information

While specific toxicity data for **4-cyclohexylbutan-1-ol** is not readily available, it is essential to handle it with care, assuming it may present hazards upon exposure. The following are general safety precautions.

Hazard Identification

Although some sources indicate no GHS classification, it should be treated as a potentially hazardous substance. It is designated for research and development use only and not for medicinal, household, or other uses.[\[9\]](#)[\[10\]](#)

First Aid Measures

In case of accidental exposure, follow these first aid protocols:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[1\]](#)

- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[1][11]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.[1]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention.[1]

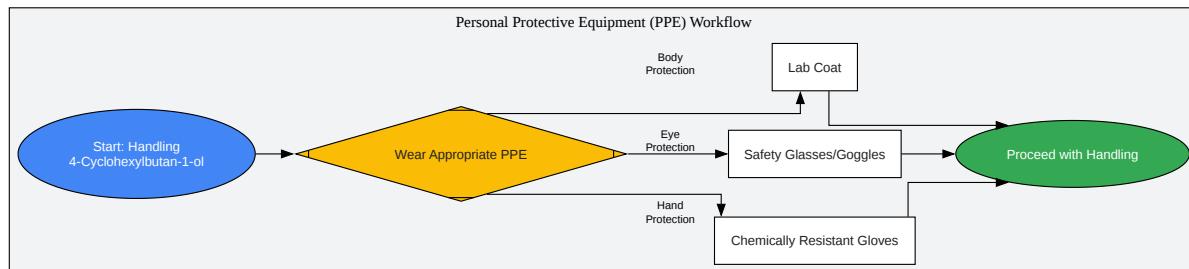
Handling and Storage Protocols

Proper handling and storage are critical to maintaining the quality of **4-cyclohexylbutan-1-ol** and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **4-cyclohexylbutan-1-ol**, the following PPE should be worn:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.



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Caption: Personal Protective Equipment Workflow.

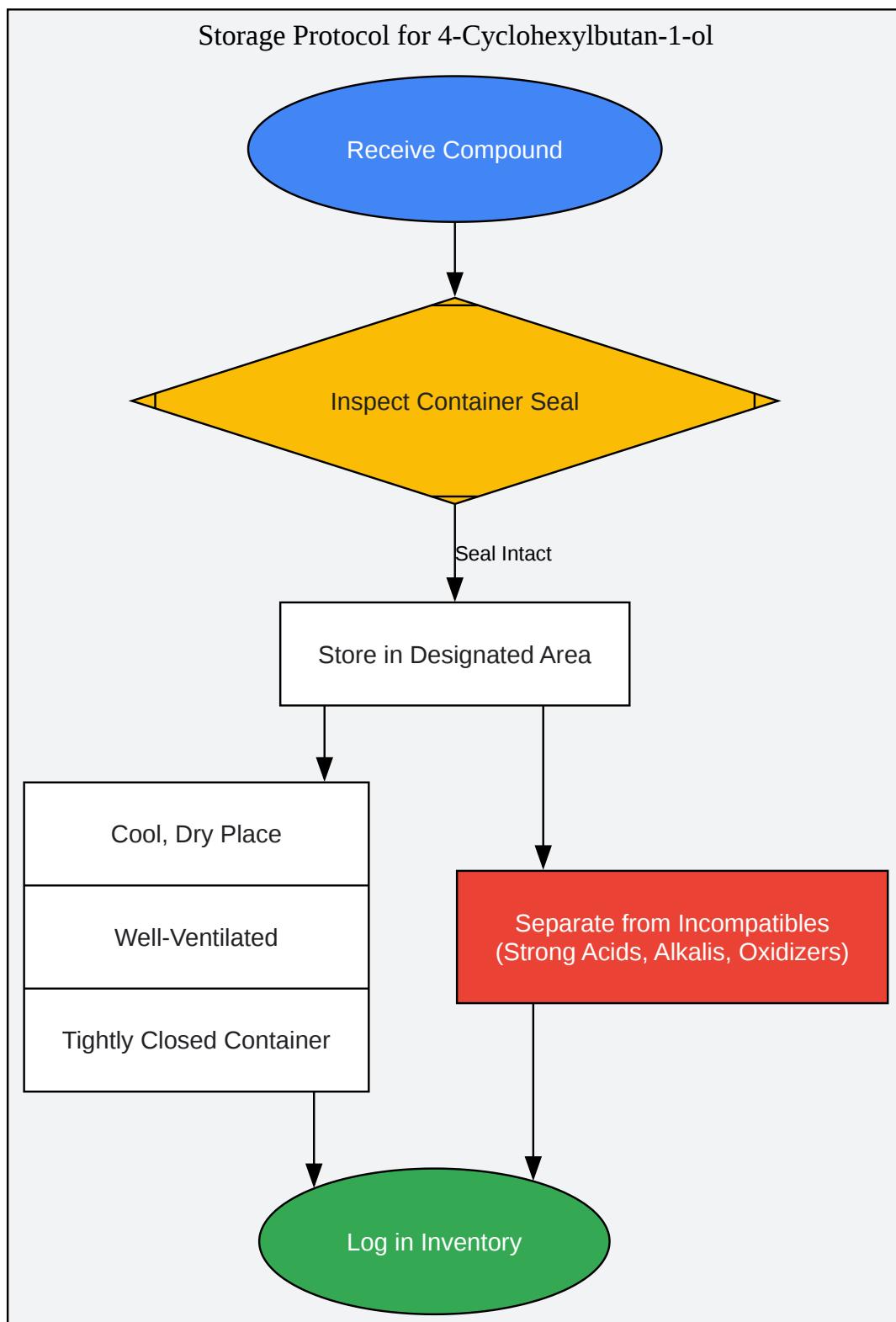
Safe Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[\[11\]](#)
- Keep the compound away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[11\]](#)
No smoking in the handling area.[\[11\]](#)
- Avoid contact with skin and eyes.[\[11\]](#)
- Do not eat, drink, or smoke when using this product.[\[11\]](#)
- Use in accordance with good manufacturing and industrial hygiene practices.[\[11\]](#)

Storage Conditions

Proper storage is essential to prevent degradation and ensure safety.

- Temperature: Store in a cool place.[[10](#)] Some suppliers recommend room temperature storage.[[3](#)][[4](#)]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[[10](#)][[11](#)]
- Incompatibilities: Avoid contact with strong acids, alkalis, or oxidizing agents.[[11](#)]



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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. 4-Cyclohexyl-1-butanol [webbook.nist.gov]
- 3. chemscene.com [chemscene.com]
- 4. calpaclab.com [calpaclab.com]
- 5. Cyclohexanebutanol | C10H20O | CID 78182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Cyclohexyl-1-butanol [webbook.nist.gov]
- 7. 4-Cyclohexyl-1-butanol (CAS 4441-57-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. 4-Cyclohex-1-enylbutan-1-ol | C10H18O | CID 2780392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 4-cyclohexyl-1-butanol, 4441-57-0 [thegoodsentscompany.com]
- 10. 4-CYCLOHEXYL-1-BUTANOL - Safety Data Sheet [chemicalbook.com]
- 11. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
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